

4,5-Dibromobenzene-1,2-diol molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4,5-Dibromobenzene-1,2-diol**

Cat. No.: **B1296110**

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Technical Guide: 4,5-Dibromobenzene-1,2-diol

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of the chemical properties of **4,5-Dibromobenzene-1,2-diol**, including its molecular formula and weight.

Core Chemical Data

4,5-Dibromobenzene-1,2-diol, also known as 4,5-dibromocatechol, is a halogenated aromatic organic compound. Its key quantitative data are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₆ H ₄ Br ₂ O ₂	[1] [2] [3] [4]
Molecular Weight	267.90 g/mol	[1] [5]
CAS Number	2563-26-0	[1] [3] [5]
Appearance	Powder, crystals, or chunks	[5]
Melting Point	111-116 °C	[5]
Assay Purity	≥90% (technical grade)	[1] [5]

Applications and Experimental Use

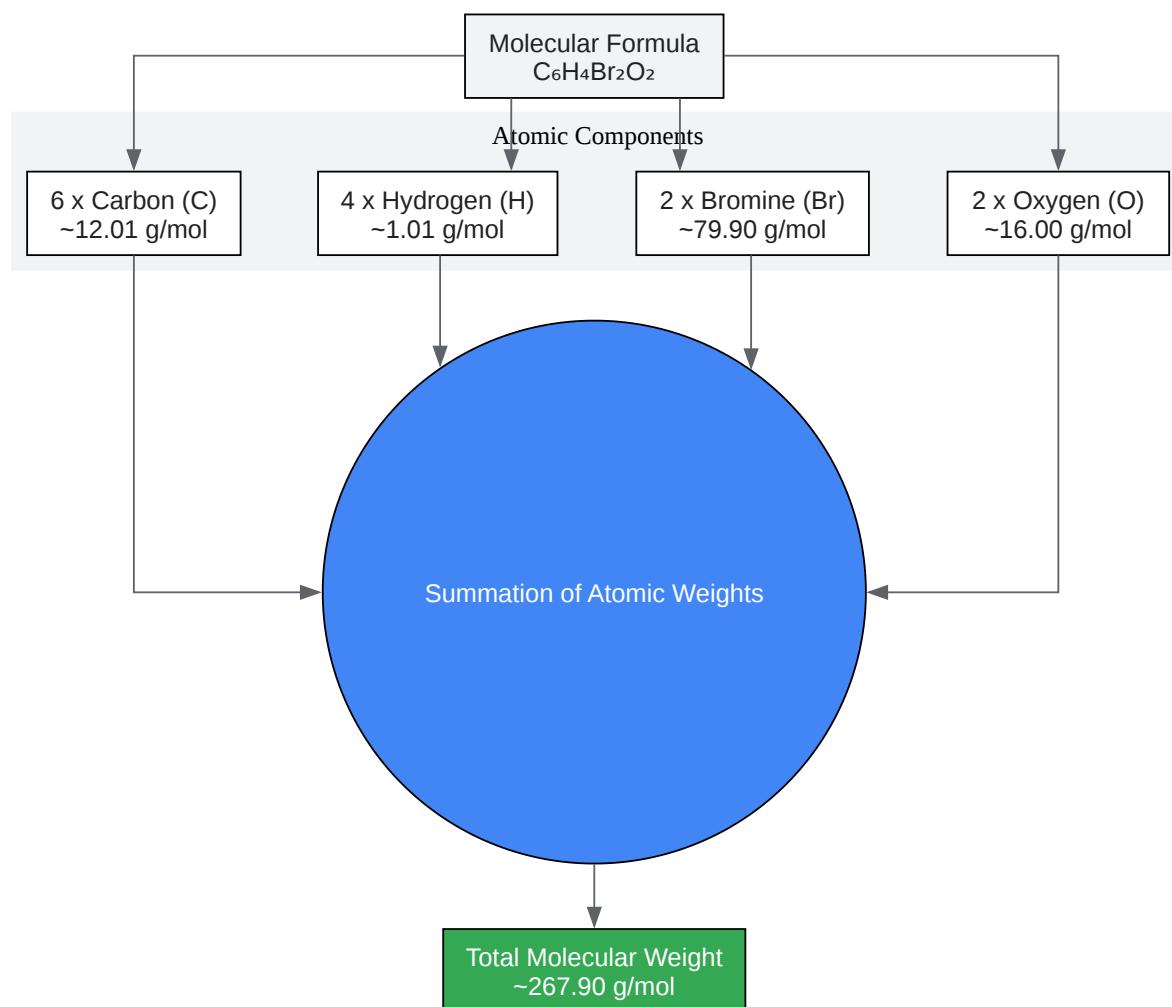
While detailed experimental protocols for the synthesis of **4,5-Dibromobenzene-1,2-diol** are not readily available in public literature, its applications are noted in several areas of research and diagnostics. It is recognized for its utility as a versatile chemical compound in various laboratory settings.

Key Applications:

- **Histological Staining:** This compound is utilized as a staining agent in histology to enhance the visualization of cellular structures in tissue samples.^[1] This is crucial for diagnostic processes and in medical and biological research.^[1]
- **Antimicrobial Agent Development:** Its chemical properties make it a subject of interest in the development of new antimicrobial agents to combat bacterial infections.
- **Biochemical Research:** Researchers employ **4,5-Dibromobenzene-1,2-diol** to investigate enzyme interactions and metabolic pathways, contributing to a deeper understanding of cellular processes.^[1]
- **Organic Synthesis:** Due to its reactivity, it serves as an intermediate in the synthesis of other more complex chemical compounds.^[1]

Molecular Weight Calculation

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms, as defined by its molecular formula. The diagram below illustrates the logical relationship between the atomic composition of **4,5-Dibromobenzene-1,2-diol** and its total molecular weight.

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Caption: Derivation of molecular weight from the molecular formula.

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- To cite this document: BenchChem. [4,5-Dibromobenzene-1,2-diol molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1296110#4-5-dibromobenzene-1-2-diol-molecular-weight-and-formula>

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